

# A Technical Guide to the Safe Handling of Cy3B NHS Ester

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## Compound of Interest

Compound Name: Cy3B NHS Ester

Cat. No.: B12384938

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For researchers, scientists, and professionals in drug development, the use of fluorescent dyes like Cy3B N-hydroxysuccinimide (NHS) Ester is integral to advancements in biological imaging and labeling. Understanding the safety profile and handling requirements of this reagent is paramount to ensure laboratory safety and experimental integrity. This technical guide provides a comprehensive overview of the safety data for **Cy3B NHS Ester**, compiled from various sources.

## Chemical and Physical Properties

**Cy3B NHS Ester** is a reactive fluorescent dye used for labeling biomolecules containing primary amines, such as proteins and amine-modified oligonucleotides.<sup>[1][2][3]</sup> It is an improved version of the Cy3 dye, offering greater fluorescence quantum yield and photostability.<sup>[2][3][4]</sup>

The physical and chemical properties of **Cy3B NHS Ester** can vary slightly between suppliers. The following table summarizes the available data:

Property	Value	Source(s)
Molecular Formula	C35H35N3O8S	BroadPharm[4]
Molecular Weight	657.7 g/mol	BroadPharm[4]
657.21 g/mol	Vector Labs[2]	
CAS Number	228272-52-4	MedchemExpress, BroadPharm[1][4]
Purity	97.75%	MedchemExpress[1]
Appearance	Solid	Thermo Fisher Scientific[5]
Solubility	Water, DMSO, DMF	Vector Labs, GoldBio[2][6]

## Spectral Characteristics

The fluorescence properties of **Cy3B NHS Ester** are crucial for its application in imaging and detection.

Spectral Property	Wavelength (nm)	Source(s)
Excitation Maximum	566 nm	BroadPharm[4]
560 nm	Vector Labs[2]	
Emission Maximum	578 nm	BroadPharm[4]
571 nm	Vector Labs[2]	
Extinction Coefficient	137,000 cm <sup>-1</sup> M <sup>-1</sup>	BroadPharm[4]
120,000 cm <sup>-1</sup> M <sup>-1</sup>	Vector Labs[2]	
Fluorescence Quantum Yield	0.92	BroadPharm[4]

## Storage and Handling

Proper storage and handling are essential to maintain the chemical integrity of **Cy3B NHS Ester** and ensure user safety.

Condition	Recommendation	Source(s)
Storage Temperature	-20°C	BroadPharm, Vector Labs, GoldBio[2][4][6]
2–8°C (refrigerated) in the dark	Sigma-Aldrich[7]	
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (sealed, away from moisture and light)	MedchemExpress[1]
Reconstituted material may be stored for up to 2 weeks at -20°C in aliquots to avoid repeat freeze-thaw cycles.	Sigma-Aldrich[7]	
Shipping Conditions	Ambient temperature	BroadPharm, Vector Labs[2][4]
Handling Precautions	Avoid inhalation, contact with eyes and skin. Avoid dust and aerosol formation. Use in a well-ventilated area.[8] Ensure access to a safety shower and eye wash station.[8]	MedChemExpress[8]

## Safety Information and Hazard Communication

The safety information for cyanine dyes can be inconsistent across different suppliers and for closely related compounds. While one source classifies Cy3 NHS Ester as not a hazardous substance, another provides specific hazard warnings for CY®3B NHS Ester.[7][8] It is prudent to handle these compounds with care, adhering to the more stringent safety precautions.

## GHS Hazard Classification

The following table summarizes the GHS classification for a product identified as CY®3B NHS es by Sigma-Aldrich.

Hazard Class	Category
Acute toxicity, Oral	4
Acute toxicity, Inhalation	4
Acute toxicity, Dermal	4
Respiratory sensitization	1
Skin sensitization	1
Skin corrosion/irritation	2
Serious eye damage/eye irritation	2
Specific target organ toxicity, single exposure	3

Source: Sigma-Aldrich, Thermo Fisher Scientific[5][7]

## Hazard and Precautionary Statements

Code	Statement	Source(s)
H302	Harmful if swallowed	Sigma-Aldrich[7]
H312	Harmful in contact with skin	Sigma-Aldrich[7]
H315	Causes skin irritation	Thermo Fisher Scientific
H317	May cause an allergic skin reaction	Sigma-Aldrich[7]
H319	Causes serious eye irritation	Thermo Fisher Scientific
H332	Harmful if inhaled	Sigma-Aldrich[7]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled	Sigma-Aldrich[7]
H335	May cause respiratory irritation	Thermo Fisher Scientific
P261	Avoid breathing dust/fume/gas/mist/vapors/spray	Sigma-Aldrich, Thermo Fisher Scientific[7]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection	Sigma-Aldrich, Thermo Fisher Scientific[7]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	Sigma-Aldrich, Thermo Fisher Scientific[7]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	Thermo Fisher Scientific
P342+P311	If experiencing respiratory symptoms: Call a POISON CENTER or doctor/physician	Sigma-Aldrich[7]

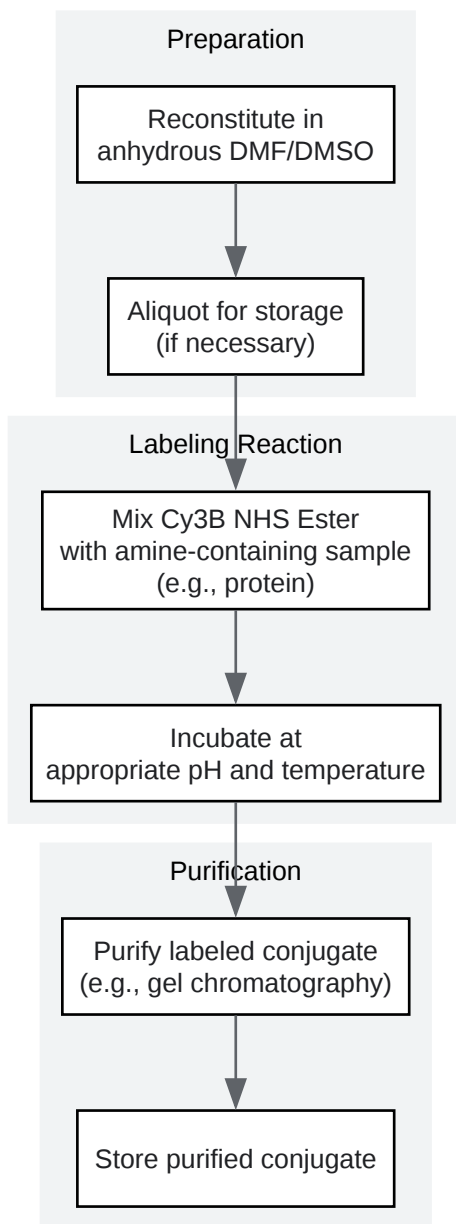
P501

Dispose of contents/ container  
to an approved waste disposal plant DC Chemicals[9]

## Experimental Workflow and Safety Procedures

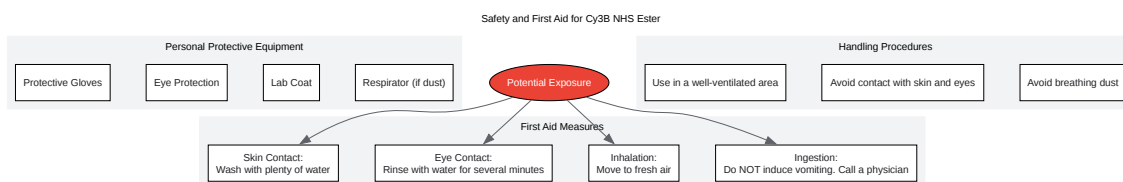
The following diagrams illustrate key workflows and safety measures for working with **Cy3B NHS Ester**.

## General Workflow for Handling Cy3B NHS Ester



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General workflow for handling **Cy3B NHS Ester**.



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